

# An In-depth Technical Guide to Methyl Phenylacetate: Synonyms, Properties, and Experimental Protocols

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## Compound of Interest

Compound Name: *Methyl phenylacetate*

Cat. No.: *B094091*

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## Introduction

**Methyl phenylacetate** (CAS No. 101-41-7) is an aromatic ester recognized for its characteristic sweet, honey-like fragrance. This versatile compound finds extensive application in the fragrance, flavor, and pharmaceutical industries. In research and development, it serves as a valuable building block in organic synthesis and as a standard for analytical studies. This technical guide provides a comprehensive overview of **methyl phenylacetate**, including its synonyms, physicochemical properties, detailed experimental protocols for its synthesis, purification, and analysis, and an exploration of its role in biological systems.

## Chemical Synonyms and Identifiers

**Methyl phenylacetate** is known by a variety of names in chemical literature and commerce. A comprehensive list of its synonyms and identifiers is provided below for clear and unambiguous reference.

Identifier Type	Identifier	Citation
IUPAC Name	methyl 2-phenylacetate	[1]
CAS Number	101-41-7	[1]
Common Synonyms	Phenylacetic acid, methyl ester	[1]
Benzeneacetic acid, methyl ester	[1]	
Methyl benzeneacetate	[1]	
Methyl alpha-toluate	[1]	
Methyl phenylethanoate	[1]	
Trade Name	Mephaneine	[1]
FEMA Number	2733	[1]
EINECS Number	202-940-9	[1]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>2</sub>	[2]
SMILES	COC(=O)CC1=CC=CC=C1	[1]
InChI	InChI=1S/C9H10O2/c1-11-9(10)7-8-5-3-2-4-6-8/h2-6H,7H2,1H3	[1]

## Physicochemical Properties

A summary of the key physical and chemical properties of **methyl phenylacetate** is presented in the table below. This data is essential for its handling, storage, and application in experimental settings.

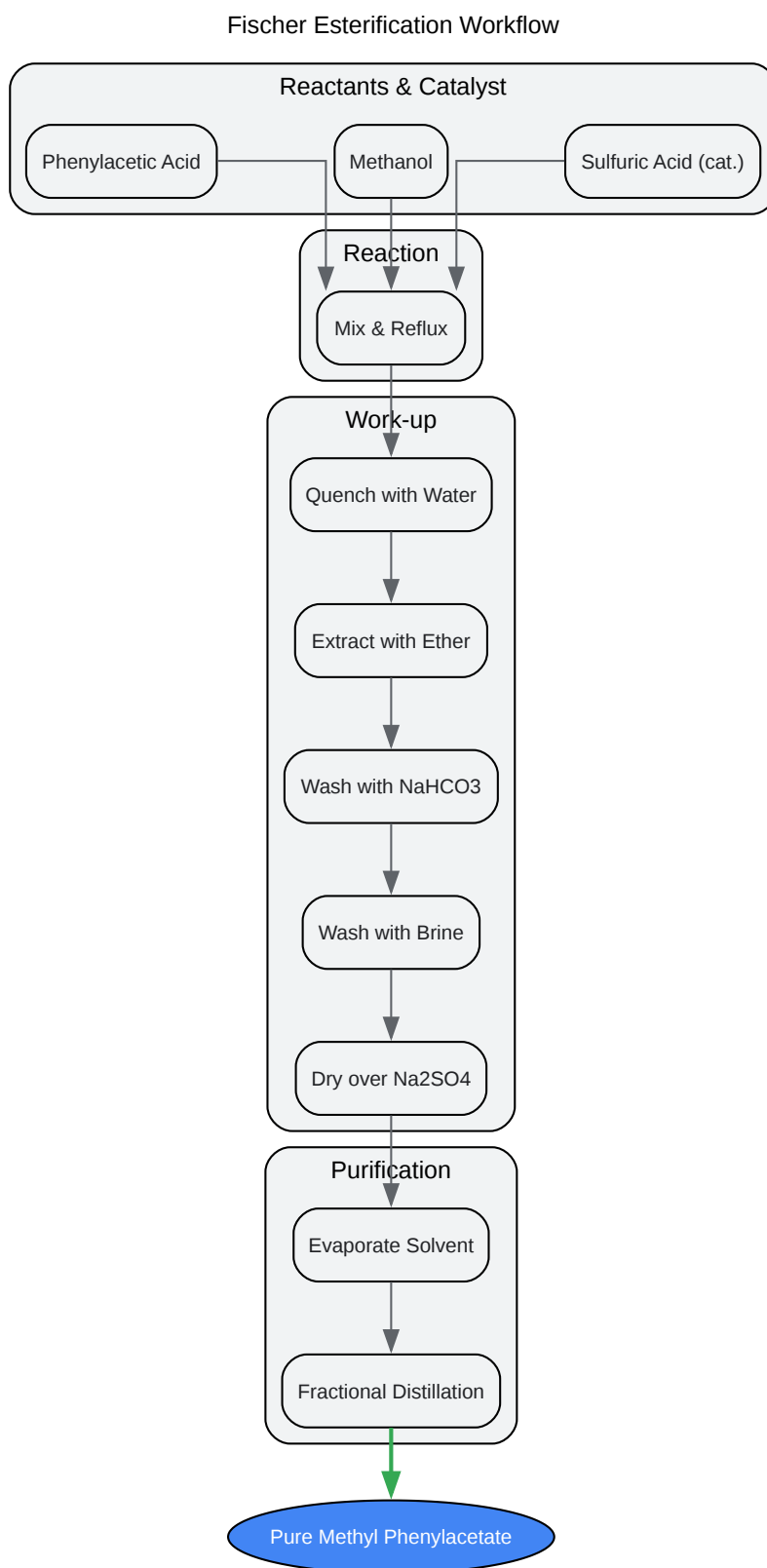
Property	Value	Citation
Molecular Weight	150.17 g/mol	[1]
Appearance	Colorless liquid	[2]
Odor	Strong, honey-like	[2]
Boiling Point	218 °C	[2]
Melting Point	Not applicable (liquid at room temperature)	
Density	1.062 - 1.066 g/mL at 20 °C	[1]
Refractive Index ( $n_D^{20}$ )	1.503 - 1.509	[1]
Solubility	Soluble in most organic solvents. Insoluble in water.	[1]
Vapor Pressure	0.13 mmHg at 25 °C	[1]
Flash Point	90.6 °C (195.1 °F)	[2]

## Experimental Protocols

### Synthesis of Methyl Phenylacetate via Fischer Esterification

This protocol details the synthesis of **methyl phenylacetate** from phenylacetic acid and methanol using an acid catalyst.

Workflow Diagram:



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Caption: Workflow for the synthesis of **methyl phenylacetate** via Fischer esterification.

#### Materials:

- Phenylacetic acid
- Methanol (anhydrous)
- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ )
- Diethyl ether
- Saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated  $\text{NaCl}$  solution)
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Beakers, graduated cylinders, and other standard laboratory glassware

#### Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve phenylacetic acid in an excess of methanol (e.g., 5-10 molar equivalents).
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:**
  - Cool the reaction mixture to room temperature.

- Slowly pour the mixture into a separatory funnel containing cold water.
- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic extracts and wash sequentially with saturated sodium bicarbonate solution (to neutralize the acid catalyst) and brine.
- Drying and Solvent Removal: Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent by rotary evaporation.

## Purification by Fractional Distillation

This protocol is for the purification of crude **methyl phenylacetate**.

Procedure:

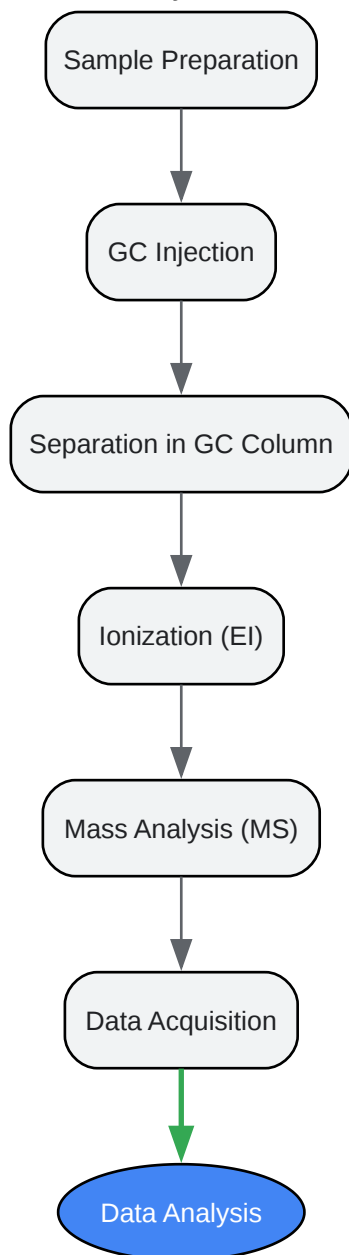
- Apparatus Setup: Assemble a fractional distillation apparatus. Use a fractionating column with a suitable packing material (e.g., Raschig rings or Vigreux indentations) to ensure efficient separation.
- Distillation:
  - Place the crude **methyl phenylacetate** in the distillation flask with a few boiling chips.
  - Heat the flask gently.
  - Collect the fraction that distills at the boiling point of **methyl phenylacetate** (approximately 218 °C at atmospheric pressure). The boiling point will be lower under vacuum.
- Product Collection: Collect the purified product in a clean, dry receiving flask.

## Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

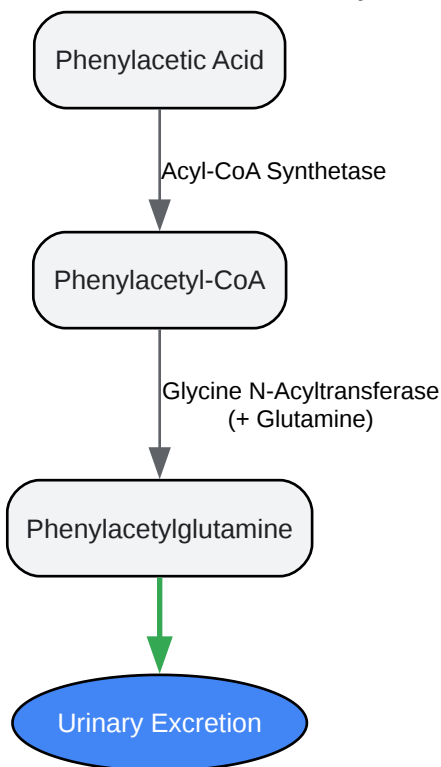
This protocol outlines a general method for the analysis of **methyl phenylacetate** purity.

Workflow Diagram:

## GC-MS Analysis Workflow



## Human Metabolism of Phenylacetate



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## References

- 1. Methyl phenylacetate | C<sub>9</sub>H<sub>10</sub>O<sub>2</sub> | CID 7559 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Methyl phenylacetate - Wikipedia [en.wikipedia.org]
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